

Personal protective equipment for handling 3,6-Dibromophenanthrene-9,10-diol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,6-Dibromophenanthrene-9,10-diol

Cat. No.: B3333246

[Get Quote](#)

Essential Safety and Handling Guide for 3,6-Dibromophenanthrene-9,10-diol

Disclaimer: Specific safety and toxicological data for **3,6-Dibromophenanthrene-9,10-diol** (CAS No. 952054-63-6) is not publicly available. The following guidance is based on the safety data for the structurally similar compound, 3,6-Dibromophenanthrene-9,10-dione (CAS No. 53348-05-3). It is imperative to handle **3,6-Dibromophenanthrene-9,10-diol** with extreme caution, assuming its hazards are at least equivalent to those of the dione. This information should be used as a preliminary guide and supplemented with any information provided by the chemical supplier.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling **3,6-Dibromophenanthrene-9,10-diol** in a laboratory setting, aimed at researchers, scientists, and professionals in drug development.

GHS Hazard Classification (for 3,6-Dibromophenanthrene-9,10-dione)

The Globally Harmonized System (GHS) classification for the analogous compound, 3,6-Dibromophenanthrene-9,10-dione, indicates the following potential hazards:

- Signal Word: Warning[1][2][3]
- Hazard Pictograms:
 - GHS07: Exclamation Mark[2]
- Hazard Statements:
 - H302: Harmful if swallowed[4][5]
 - H315: Causes skin irritation[1][6][7]
 - H319: Causes serious eye irritation[1][6][7]
 - H335: May cause respiratory irritation[7]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray[1][3][5]
 - P264: Wash skin thoroughly after handling[1][6]
 - P270: Do not eat, drink or smoke when using this product
 - P271: Use only outdoors or in a well-ventilated area[1]
 - P280: Wear protective gloves/ eye protection/ face protection[6]
 - P302 + P352: IF ON SKIN: Wash with plenty of water[6]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[1][6]
 - P332 + P313: If skin irritation occurs: Get medical advice/ attention
 - P337 + P313: If eye irritation persists: Get medical advice/ attention[6]
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed[1]

- P405: Store locked up[1]
- P501: Dispose of contents/container to an approved waste disposal plant[1]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure. The following table summarizes the recommended equipment for handling **3,6-Dibromophenanthrene-9,10-diol**.

Body Part	Personal Protective Equipment	Specification and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure to check for breakthrough times and dispose of gloves immediately after handling or if contamination is suspected.
Eyes/Face	Safety glasses with side shields or goggles, and a face shield	Standard safety glasses are the minimum requirement. For operations with a higher risk of splashes or dust generation, chemical safety goggles and a face shield are necessary to protect against serious eye irritation.
Body	Laboratory coat	A fully fastened lab coat made of a suitable material should be worn to protect against skin contact.
Respiratory	NIOSH-approved respirator	If handling the solid material outside of a fume hood or if dust generation is likely, a respirator is recommended to prevent respiratory tract irritation.

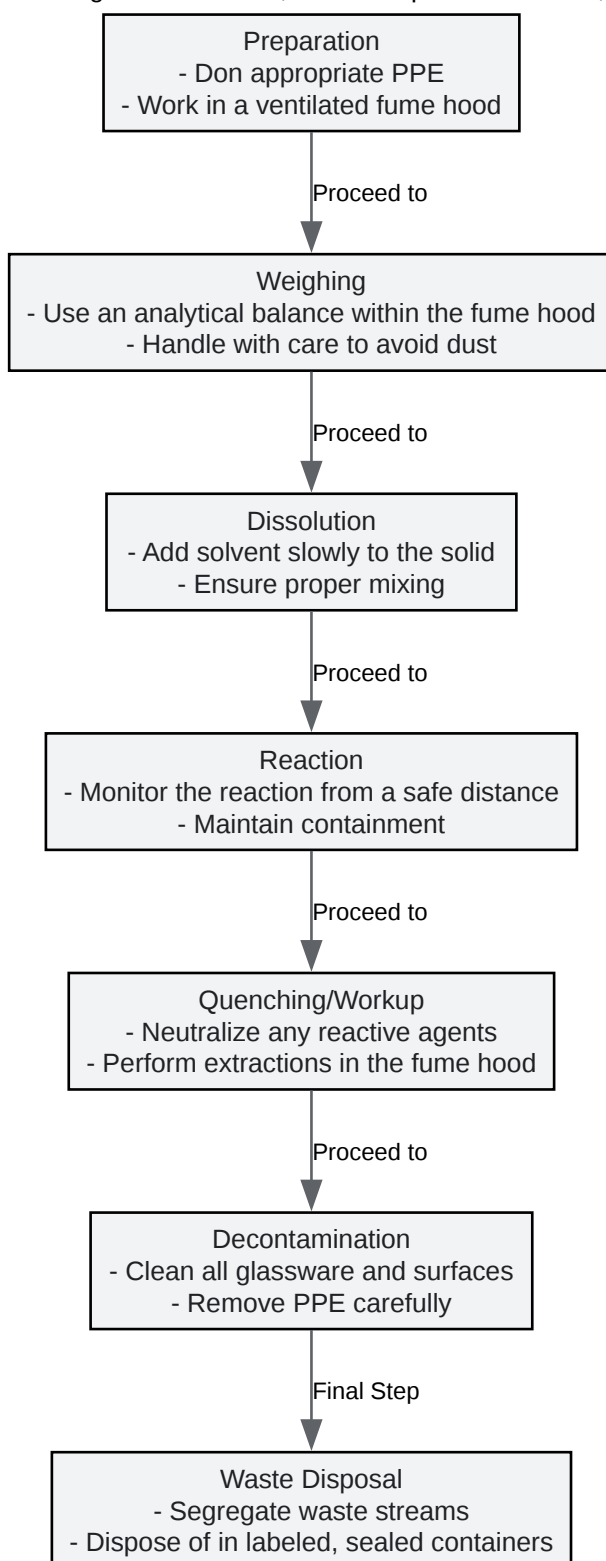
Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety.

Experimental Workflow

The following diagram outlines the standard operating procedure for the safe handling of **3,6-Dibromophenanthrene-9,10-diol**, from preparation to disposal.

Safe Handling Workflow for 3,6-Dibromophenanthrene-9,10-diol



[Click to download full resolution via product page](#)

Safe handling workflow diagram.

First-Aid Measures

In the event of exposure, immediate action is critical. The following table provides first-aid guidance based on the known hazards of the dione analogue.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention. [6] [8] [9]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. [6] [8] [9]
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing. If you feel unwell, seek medical attention. [8] [9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. If the person feels unwell, call a poison control center or doctor. [8] [9]

Storage and Disposal

Proper storage and disposal are essential to prevent contamination and ensure safety.

Aspect	Procedure
Storage	Store in a tightly sealed container in a dry, cool, and well-ventilated area.[8] Keep away from incompatible materials such as strong oxidizing agents. The dione analogue is noted to be air-sensitive and should be stored under an inert gas.
Disposal	Dispose of contents and container in accordance with local, regional, and national regulations. Waste should be treated as hazardous. Do not allow the chemical to enter drains.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,6-Dibromophenanthrene-9,10-quinone | C₁₄H₆Br₂O₂ | CID 258450 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. 53348-05-3|3,6-Dibromophenanthrene-9,10-dione|BLD Pharm [bldpharm.com]
- 4. 3,6-Dibromophenanthrene-9,10-dione | 53348-05-3 [sigmaaldrich.com]
- 5. 3,6-Dibromophenanthrene-9,10-dione - Electronic Materials - Crysdot [crysdotllc.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. chemical-label.com [chemical-label.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. echemi.com [echemi.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3,6-Dibromophenanthrene-9,10-diol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3333246#personal-protective-equipment-for-handling-3-6-dibromophenanthrene-9-10-diol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com